

# Licoagrochalcone B: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Licoagrochalcone B*

Cat. No.: *B1675289*

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## Introduction

**Licoagrochalcone B** is a flavonoid compound that has garnered significant interest within the scientific community for its diverse pharmacological activities. Extracted from the roots of licorice plants of the *Glycyrrhiza* species, this natural product has demonstrated potent anti-inflammatory, anti-cancer, and neuroprotective properties. Its mechanisms of action are multifaceted, involving the modulation of key signaling pathways implicated in various disease processes. This technical guide provides an in-depth overview of **Licoagrochalcone B**, focusing on its commercial availability, purity, and the experimental protocols used to elucidate its biological functions. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

## Commercial Suppliers and Purity

For researchers and developers, sourcing high-quality **Licoagrochalcone B** is a critical first step. A variety of chemical suppliers offer this compound, typically with purities suitable for in vitro and in vivo studies. The table below summarizes some of the commercially available options. It is important to note that availability and purity may vary, and it is always recommended to request a certificate of analysis from the supplier.

Supplier	Catalog Number	Purity	Available Quantities
MedKoo Biosciences	598831	>98%	Custom synthesis (minimum 1g)[1]
BOC Sciences	NP0992	>98%	10 mg[2]
Chengdu Biopurify Phytochemicals Ltd.	98%	10mg, 20mg, 50mg, 100mg	
Kebeilai Pharmaceutical Biotech Co., Ltd	98%	1g, 100g, 1kg	
Universal Biologicals	-	High Purity	-[3]

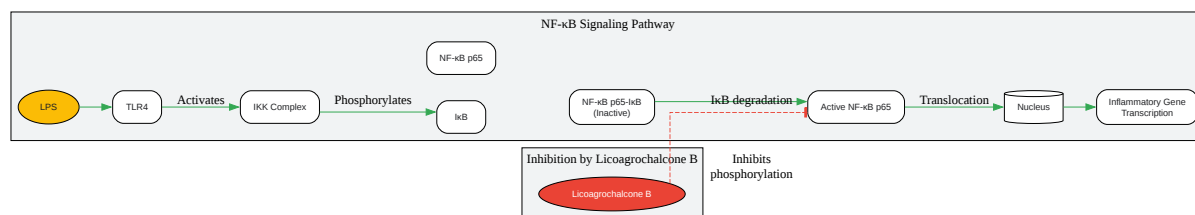
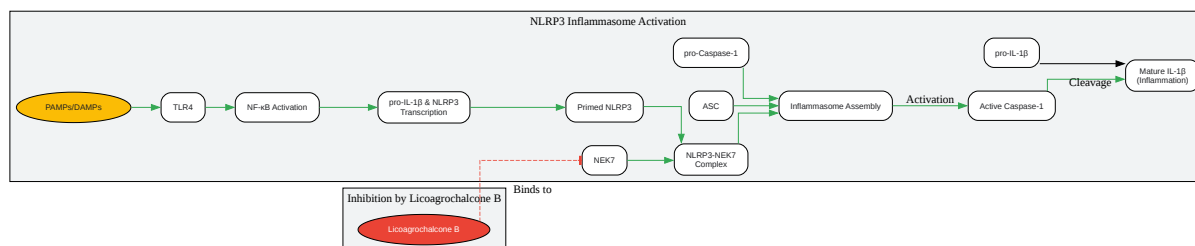
## Core Signaling Pathways Modulated by Licoagrochalcone B

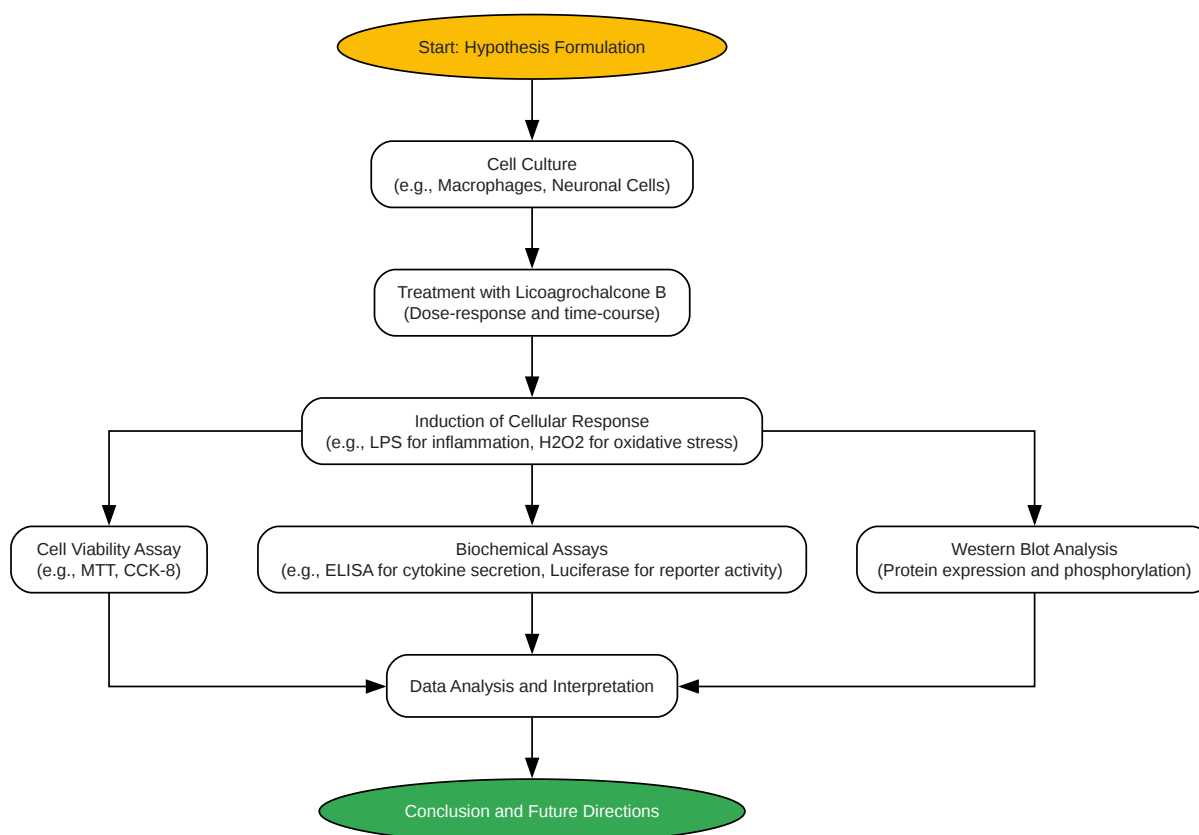
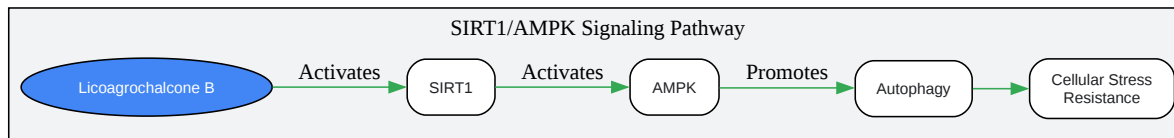
**Licoagrochalcone B** exerts its biological effects by interacting with several key intracellular signaling pathways. Understanding these pathways is crucial for elucidating its therapeutic potential.

### Inhibition of the NLRP3 Inflammasome

A significant body of research has highlighted **Licoagrochalcone B** as a specific and potent inhibitor of the NLRP3 (NOD-like receptor family, pyrin domain containing 3) inflammasome.[4][5][6] The NLRP3 inflammasome is a multiprotein complex that plays a critical role in the innate immune response by activating caspase-1 and inducing the maturation and secretion of pro-inflammatory cytokines such as IL-1 $\beta$  and IL-18. Dysregulation of the NLRP3 inflammasome is implicated in a wide range of inflammatory diseases.

**Licoagrochalcone B** has been shown to directly bind to NEK7 (NIMA-related kinase 7), a crucial component for NLRP3 activation, thereby disrupting the interaction between NEK7 and NLRP3.[6][7] This disruption prevents the assembly and activation of the inflammasome complex.





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